

C.I. Acid Red 183: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: C.I. Acid Red 183

Cat. No.: B1219784

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CAS Number: 6408-31-7

C.I. Number: 18800

Introduction

C.I. Acid Red 183 is a synthetic anionic dye belonging to the single azo class, complexed with chromium.^[1] It is widely utilized in various industrial and research applications, primarily for its vibrant red coloration and dyeing properties. This technical guide provides an in-depth overview of its physicochemical properties, synthesis, applications, toxicological profile, and experimental uses, tailored for researchers, scientists, and drug development professionals.

Physicochemical Properties

C.I. Acid Red 183 is a red, powdered solid that is soluble in water.^{[1][2]} Its chemical structure is characterized by a single azo bond (-N=N-) and the presence of a chromium complex, which is crucial for its stability and colorfastness.

Property	Value	Source
CAS Registry Number	6408-31-7	[1][2]
C.I. Number	18800	
Molecular Formula	$C_{16}H_{11}ClN_4Na_2O_8S_2 \cdot xCr$	
Molecular Weight	532.48 g/mol / 532.84 g/mol	
Synonyms	Acid Red GRE, Acid Red 2GA, Acid Red GR, Neolan Red GRE	
Appearance	Light red-yellow powder	
Solubility	Soluble in water (yields a red solution)	
λ_{max}	494 nm	
Boiling Point	764.18 °C (Predicted)	
Density	1.84 g/cm ³ at 20°C (Predicted)	

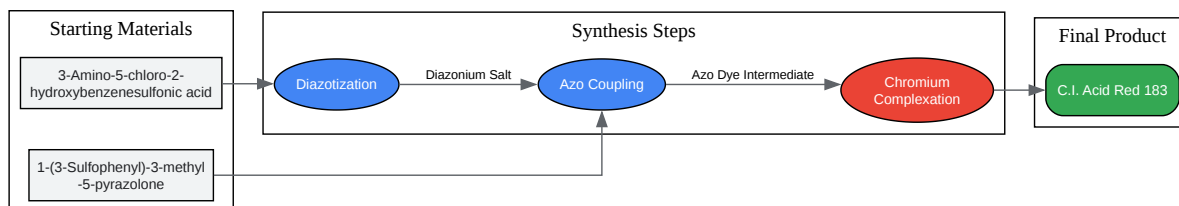
Synthesis and Manufacturing

The manufacturing process for **C.I. Acid Red 183** involves a multi-step chemical synthesis. The process begins with the diazotization of an aromatic amine, followed by a coupling reaction and subsequent metal complexation.

Experimental Protocol: Synthesis

- Diazotization:** 3-Amino-5-chloro-2-hydroxybenzenesulfonic acid is treated with a source of nitrous acid (typically sodium nitrite in an acidic medium) to form a diazonium salt.
- Coupling Reaction:** The resulting diazonium salt is then coupled with 1-(3-Sulfophenyl)-3-methyl-5-pyrazolone. This reaction forms the azo dye structure.
- Chromium Complexation:** The azo dye is then heated in an aqueous solution with a chromium salt (e.g., from formic acid and a chromium source) at approximately 125°C for 3

hours. This final step forms the stable chromium complex of **C.I. Acid Red 183**.



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*Synthesis workflow for **C.I. Acid Red 183**.*

Applications

C.I. Acid Red 183 has a range of applications stemming from its properties as a dye.

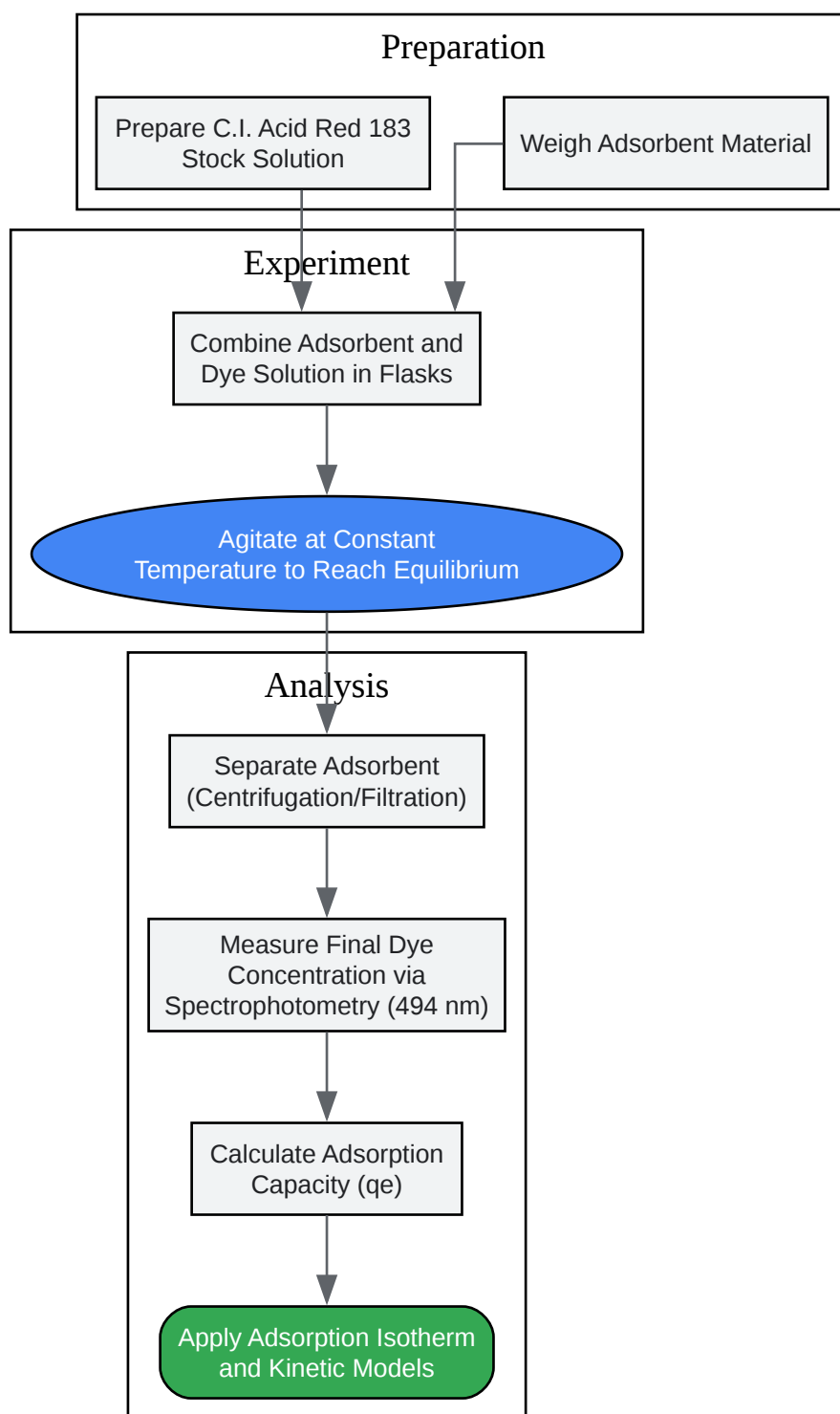
- **Textile Industry:** Its primary application is in the dyeing of protein fibers, such as wool and silk, as well as synthetic fibers like nylon. It is also used for leather dyeing.
- **Biological Research:** In scientific research, it is utilized as a histological stain for microscopy, aiding in the visualization of cellular structures.
- **Adsorption Studies:** It serves as a model anionic dye in environmental science and chemistry research, particularly in studies focused on the removal of dyes from aqueous solutions using various adsorbents.
- **Other Industries:** **C.I. Acid Red 183** is also used in the paper and cosmetics industries.

Experimental Protocols: Adsorption Studies

C.I. Acid Red 183 is frequently used to test the efficacy of new adsorbent materials for wastewater treatment. Below is a generalized experimental protocol for a batch adsorption study.

Materials and Methods

- Preparation of Stock Solution: A stock solution of **C.I. Acid Red 183** (e.g., 1000 mg/L) is prepared by dissolving a precisely weighed amount of the dye powder in deionized water.
- Batch Adsorption Experiments:
 - A known mass of the adsorbent material (e.g., activated carbon, clay) is added to a series of flasks.
 - A fixed volume of the **C.I. Acid Red 183** solution of a known initial concentration is added to each flask.
 - The flasks are then agitated in a shaker bath at a constant temperature for a predetermined period to reach equilibrium.
 - Parameters such as pH, adsorbent dose, initial dye concentration, and temperature can be varied to study their effect on the adsorption process.
- Analysis:
 - After agitation, the solid adsorbent is separated from the solution by centrifugation or filtration.
 - The remaining concentration of **C.I. Acid Red 183** in the supernatant/filtrate is determined spectrophotometrically by measuring the absorbance at its λ_{max} (494 nm).
 - The amount of dye adsorbed per unit mass of adsorbent (q_e) is calculated using the mass balance equation.
- Isotherm and Kinetic Modeling: The experimental data are often fitted to various adsorption isotherm models (e.g., Langmuir, Freundlich) and kinetic models (e.g., pseudo-first-order, pseudo-second-order) to understand the adsorption mechanism and rate.



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References

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